

Safeguarding Your Research: A Comprehensive Guide to Handling 2,6-Difluorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Difluorophenol

Cat. No.: B125437

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **2,6-Difluorophenol**, a versatile yet hazardous compound. Adherence to these procedures is critical for ensuring personal safety and maintaining the integrity of your research.

Hazard Summary

2,6-Difluorophenol is classified as a hazardous substance with multiple risk factors. It is a flammable solid that is toxic if swallowed or in contact with skin, causes severe skin burns and eye damage, and may cause respiratory irritation.^{[1][2][3]}

GHS Hazard Classifications:

- Flammable solids^{[1][2][4][5]}
- Acute toxicity, Oral^{[1][4]}
- Acute toxicity, Dermal^{[1][4]}
- Skin Corrosion/Irritation^{[1][2][5]}
- Serious Eye Damage/Eye Irritation^{[1][2][5]}
- Specific target organ toxicity — single exposure (Respiratory tract irritation)^[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **2,6-Difluorophenol**. The following equipment must be worn at all times in the laboratory when this chemical is in use.

PPE Category	Specification
Eye and Face Protection	Chemical goggles or safety glasses are required. A face shield should also be worn to provide additional protection against splashes. [1] Conforms to EN 166 standard. [2]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure. [1] [2]
Skin and Body Protection	A lab coat or other protective clothing should be worn to prevent skin contact. [1] [2] In cases of significant exposure risk, a chemical-resistant suit may be necessary.
Respiratory Protection	Use in a well-ventilated area is crucial. [1] [4] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges must be used. [1] [2] For emergencies or large-scale use, a self-contained breathing apparatus (SCBA) may be required. [2] [6]

Chemical and Physical Properties

Understanding the physical properties of **2,6-Difluorophenol** is crucial for its safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₄ F ₂ O
Molecular Weight	130.09 g/mol [5]
Appearance	White crystalline solid
Melting Point	38 - 42 °C / 100.4 - 107.6 °F[7]
Boiling Point	59 - 61 °C / 138.2 - 141.8 °F @ 17 mmHg[7]
Flash Point	58 °C / 136.4 °F (closed cup)
Solubility	Soluble in ethanol
Storage Temperature	2-8°C[8]

Operational and Disposal Plans

Handling and Storage Protocol:

- Ventilation: Always handle **2,6-Difluorophenol** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors.[1][4]
- Ignition Sources: This compound is a flammable solid. Keep it away from heat, sparks, open flames, and other ignition sources.[1][2][4] Use explosion-proof electrical and ventilating equipment.[2][4]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[1][4]
- Personal Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[1][2][4]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[2][8] Protect from light and moisture. Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][7]

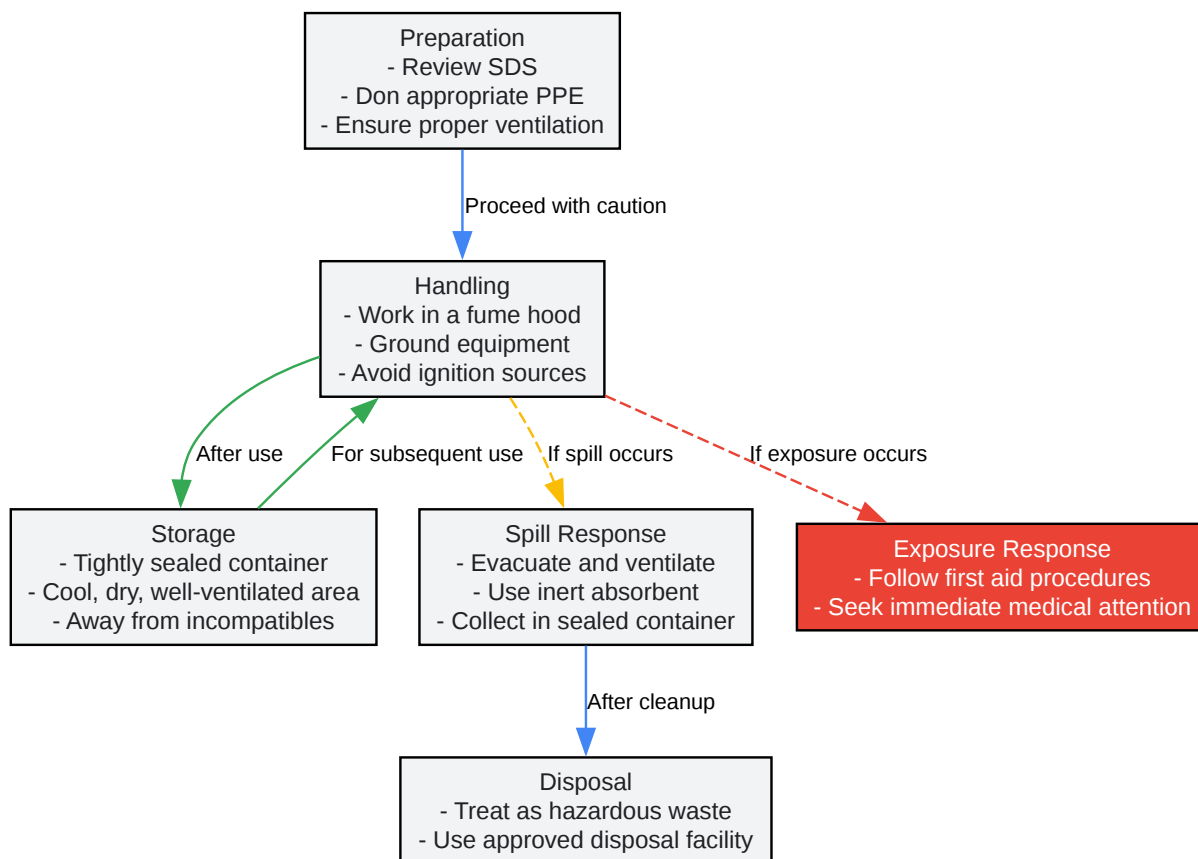
First Aid Measures:

- Inhalation: If inhaled, immediately move the person to fresh air and keep them comfortable for breathing.[1][2] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[1][3]
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and wash the affected area with plenty of soap and water.[1][2] Seek immediate medical attention.[1][3]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[1][2] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[1][3] Seek immediate medical attention.[1][3]
- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting.[1][2] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1][3]

Spill and Disposal Plan:

- Spill Containment: In the event of a spill, evacuate the area. Remove all sources of ignition.[2]
- Cleanup: Use spark-proof tools and explosion-proof equipment.[2][7] Absorb the spill with inert material such as sand, silica gel, or acid binder and place it in a suitable, closed container for disposal.[2][7]
- Disposal: Dispose of the waste material at an approved waste disposal plant.[1][4] Waste from this product is classified as hazardous.[2] Do not let the chemical enter the environment.[2][7]

Workflow for Handling 2,6-Difluorophenol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. synquestlabs.com [synquestlabs.com]
- 2. fishersci.fi [fishersci.fi]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. 2,6-Difluorophenol SDS - Download & Subscribe for Updates [sdsmanager.com]
- 5. 2,6-Difluorophenol | C₆H₄F₂O | CID 94392 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 7. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 8. [nbinno.com](https://www.nbinno.com) [[nbinno.com](https://www.nbinno.com)]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 2,6-Difluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b125437#personal-protective-equipment-for-handling-2-6-difluorophenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com